

# Molecular weight and formula of Avermectin B1a monosaccharide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Avermectin B1a monosaccharide

Cat. No.: B605700

[Get Quote](#)

## A-Technical-Guide-to-Avermectin-B1a-Monosaccharide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Avermectin B1a monosaccharide**, a key derivative of the potent anthelmintic and insecticidal agent, Avermectin B1a. This document details its physicochemical properties, experimental protocols for its preparation and characterization, and insights into its biological mechanism of action.

## Physicochemical Properties of Avermectin B1a Monosaccharide

**Avermectin B1a monosaccharide** is a semi-synthetic macrolide produced by the selective acid hydrolysis of the terminal oleandrose sugar from Avermectin B1a.<sup>[1]</sup> This modification results in a potent inhibitor of nematode larval development, though it is devoid of the paralytic activity observed with the parent compound.<sup>[1]</sup> The key quantitative data for this compound are summarized in the table below.

Property	Value	References
Molecular Formula	C41H60O11	[1][2][3][4]
Molecular Weight	728.9 g/mol	[1][4]
Exact Mass	728.4136	[2]
Elemental Analysis	C: 67.56%, H: 8.30%, O: 24.14%	[2]
CAS Number	71831-09-9	[1][2]

## Experimental Protocols

### Generation of Avermectin B1a Monosaccharide via Acid Hydrolysis

This protocol describes the controlled acid hydrolysis of Avermectin B1a to yield its monosaccharide derivative.

Materials:

- Avermectin B1a (1.0 g)[5]
- Acetonitrile (ACN)[5]
- 0.5 M Hydrochloric Acid (HCl)[5]
- 0.5 M Sodium Hydroxide (NaOH)[5]
- Ultimate AQ-C18 column (250 × 70 mm, 10 µm particle size)[5]
- 10 mM Ammonium Acetate (NH<sub>4</sub>OAc) in Water (H<sub>2</sub>O)[5]

Procedure:

- Dissolve 1.0 g of Avermectin B1a in 100 mL of ACN.[5]
- Add 100 mL of 0.5 M HCl to the solution and stir for 24 hours.[5]

- Neutralize the reaction by adding 100 mL of 0.5 M NaOH.[5]
- Add an additional 100 mL of ACN to the neutralized solution.[5]
- Separate the resulting degradation product using a gradient elution on an Ultimate AQ-C18 column at room temperature.[5]
- The mobile phase consists of a gradient of 10 mM NH<sub>4</sub>OAc in H<sub>2</sub>O (Mobile Phase A) and ACN (Mobile Phase B).[5]
- The gradient elution is performed at a flow rate of 200 mL/min as follows:
  - 0 min: 55% B
  - 41 min: 77% B
  - 42 min: 100% B
  - 47 min: 100% B[5]

## Characterization by High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) Spectroscopy

The identity and purity of the synthesized **Avermectin B1a monosaccharide** can be confirmed using LC-HRMS and NMR.

Instrumentation:

- Liquid chromatography-high resolution mass spectrometer (LC-HRMS)[5]
- Nuclear magnetic resonance (NMR) spectrometer (for 1D and 2D spectra)[5]

LC-HRMS Analysis:

- Analyze the forced degraded samples using a gradient elution on an ACE UltraCore 2.5 SuperC18 column (150 × 4.6 mm, 2.5 μm particle size).[5]

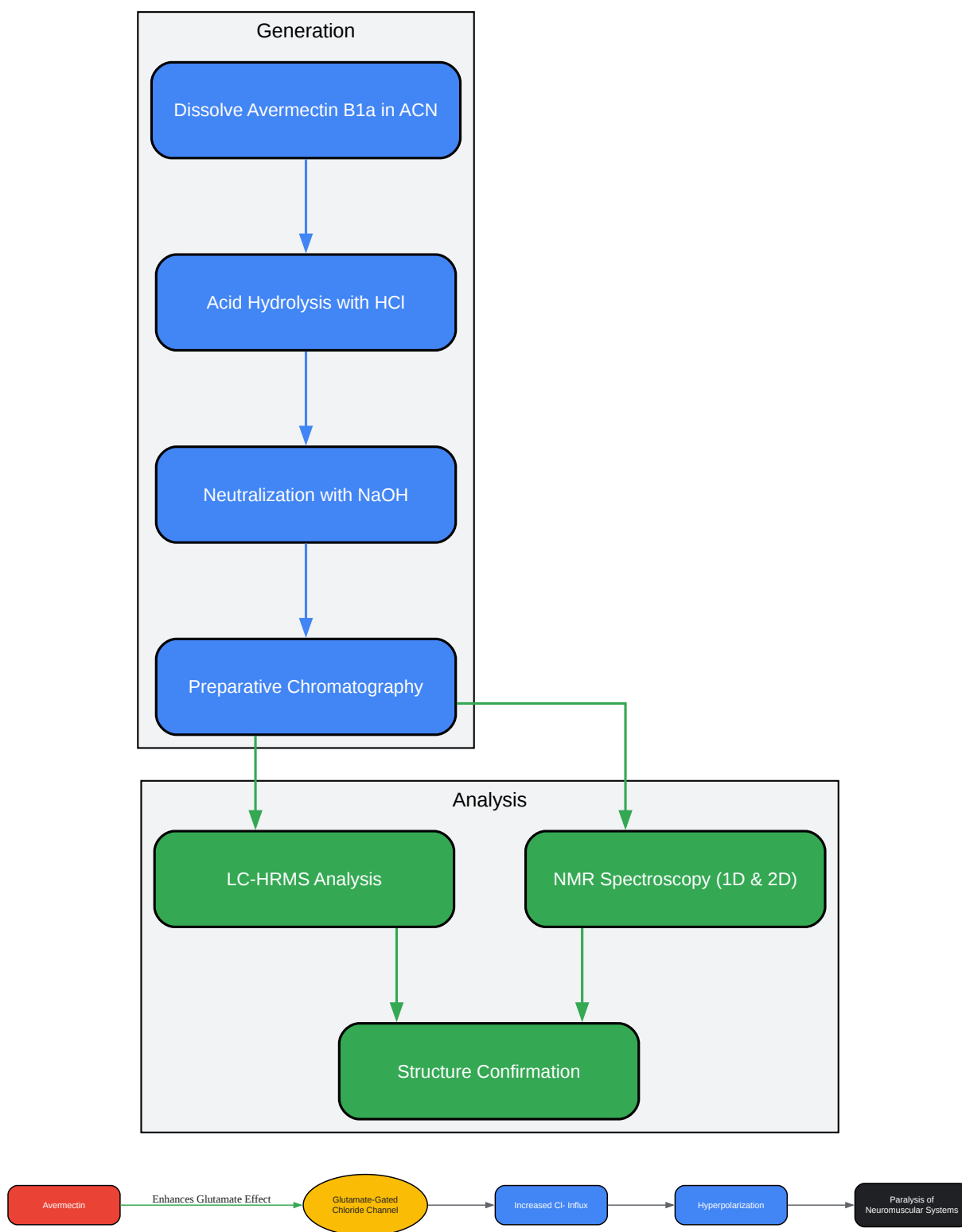
- Employ positive ionization mode (ESI+) for mass spectrometry data collection.[5]
- Set the mass spectrometer parameters as follows:
  - Capillary voltage: 3.0 kV
  - Sampling cone voltage: 40 V
  - Source temperature: 100 °C
  - Cone gas flow rate: 50 L/h
  - Desolvation gas flow rate: 600 L/h at 350 °C[5]
- Obtain a full MS scan within the mass range of 50–1200 Da.[5]
- The identity of monosaccharide B1a is confirmed by the loss of a single saccharide unit from Avermectin B1a.[5]

#### NMR Analysis:

- Acquire 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HMBC) NMR spectra.[5]
- Compare the spectra of the product with that of the starting Avermectin B1a.
- The absence of the signals corresponding to the second saccharide unit in the product's spectra, along with key chemical shift changes at H-4' and C-4', confirms the formation of the monosaccharide.[5]

## Visualizations

### Experimental Workflow: Generation and Analysis of Avermectin B1a Monosaccharide



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. agscientific.com [agscientific.com]
- 2. medkoo.com [medkoo.com]
- 3. Avermectin B1a Monosaccharide | CAS No- 71831-09-9 | Simson Pharma Limited [simsonpharma.com]
- 4. caymanchem.com [caymanchem.com]
- 5. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [Molecular weight and formula of Avermectin B1a monosaccharide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605700#molecular-weight-and-formula-of-avermectin-b1a-monosaccharide]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)